Commercial availability of (4,4-Dimethyloxetan-2-YL)methanol

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Compound of Interest

Compound Name:	*(4,4-Dimethyloxetan-2-YL)methanol*
CAS No.:	*61266-55-5*
Cat. No.:	*B1313903*

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An In-Depth Technical Guide to **(4,4-Dimethyloxetan-2-YL)methanol** for Advanced Research

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on **(4,4-dimethyloxetan-2-yl)methanol**. It provides an in-depth analysis of its commercial availability, synthesis, quality control, and strategic applications in modern drug discovery.

Introduction: The Strategic Value of the Oxetane Moiety

The oxetane ring, a four-membered cyclic ether, has emerged from a niche structural motif to a cornerstone in modern medicinal chemistry.[1] Its unique combination of properties—low molecular weight, high polarity, metabolic stability, and a distinct three-dimensional structure—makes it a powerful tool for optimizing the pharmacokinetic and pharmacodynamic profiles of drug candidates.[1][2] **(4,4-Dimethyloxetan-2-yl)methanol** is a key building block that provides a versatile handle for incorporating the valuable 4,4-dimethyloxetane scaffold into complex molecular architectures.

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The primary utility of the oxetane ring lies in its role as a bioisostere, often serving as a hydrophilic and metabolically robust replacement for gem-dimethyl or carbonyl groups.[3][4] The incorporation of this moiety can lead to significant improvements in critical ADME (Absorption, Distribution, Metabolism, and Excretion) properties, including enhanced aqueous solubility and reduced metabolic clearance, without a substantial increase in molecular weight.[4][5] This guide offers the necessary technical details for scientists looking to procure, synthesize, and strategically deploy this high-value chemical intermediate.

Chemical Identity and Physicochemical Properties

Verifying the identity of a starting material is the foundation of any successful synthetic campaign. The key identifiers and computed properties for **(4,4-dimethyloxetan-2-yl)methanol** are summarized below.

Property	Value	Source
CAS Number	61266-55-5	ChemScene
Molecular Formula	$C_6H_{12}O_2$	PubChem
Molecular Weight	116.16 g/mol	ChemScene
IUPAC Name	(4,4-dimethyloxetan-2-yl)methanol	PubChem
SMILES	CC1(C)CC(CO)O1	ChemScene
InChIKey	CDONQJJPVGPKQE-UHFFFAOYSA-N	PubChem
LogP (predicted)	0.5462	ChemScene
TPSA	29.46 Å²	ChemScene
Hydrogen Bond Acceptors	2	ChemScene
Hydrogen Bond Donors	1	ChemScene
Rotatable Bonds	1	ChemScene

Commercial Availability and Procurement

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(4,4-Dimethyloxetan-2-yl)methanol is readily available from several fine chemical suppliers, making it an accessible building block for most research and development laboratories. Procurement details from representative vendors are outlined below.

Supplier	Catalog Number	Purity Specification	Storage Conditions	Notes
ChemScene	CS-0053214	≥97%	-20°C, stored under nitrogen	For research and further manufacturing use only.
BLDpharm	BD302074	(Not Specified)	(Not Specified)	Listed as a related product.

Procurement Insight: When sourcing this reagent, it is critical to obtain a lot-specific Certificate of Analysis (CoA) to confirm purity and identity. Given its application in sensitive drug discovery programs, verifying the absence of critical impurities (e.g., residual starting materials from synthesis, isomeric impurities) is paramount. Standard storage requires an inert atmosphere and low temperature to prevent degradation.

Synthesis and Manufacturing Overview

While commercially available for research-scale quantities, an understanding of the synthetic route is crucial for scalability assessment and impurity profiling. The most common and robust method for constructing the oxetane ring is the intramolecular Williamson etherification.[3][6][7] This involves the cyclization of a 1,3-diol derivative where one hydroxyl group is converted into a suitable leaving group.

Below is a representative, field-proven protocol for the synthesis of **(4,4-dimethyloxetan-2-yl)methanol** starting from commercially available 2,2-dimethyl-1,3-propanediol.

Experimental Protocol: Representative Synthesis

Step 1: Monoprotection of 2,2-dimethyl-1,3-propanediol

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- To a stirred solution of 2,2-dimethyl-1,3-propanediol (1.0 eq) in anhydrous dichloromethane (DCM, ~0.5 M) at 0 °C, add triethylamine (1.1 eq).
- Slowly add a solution of p-toluenesulfonyl chloride (TsCl, 1.0 eq) in DCM.
- Allow the reaction to warm to room temperature and stir for 12-16 hours, monitoring by TLC for the formation of the mono-tosylated product.
- Upon completion, quench the reaction with saturated aqueous NH_4Cl solution and extract the aqueous layer with DCM (3x).
- Combine the organic layers, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography (silica gel, gradient elution with hexanes/ethyl acetate) to yield the mono-tosylate intermediate.

Step 2: Intramolecular Williamson Etherification

- Dissolve the purified mono-tosylate intermediate (1.0 eq) in anhydrous tetrahydrofuran (THF, ~0.2 M).
- Add a strong, non-nucleophilic base such as sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) portion-wise at 0 °C under an inert nitrogen atmosphere.
- After the addition is complete, allow the mixture to warm to room temperature and then gently heat to reflux (~65 °C) for 4-6 hours, monitoring by TLC or GC-MS.
- Cool the reaction to 0 °C and cautiously quench by the slow addition of water.
- Extract the mixture with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, filter, and carefully concentrate under reduced pressure (the product is volatile).
- The crude product, 2-(hydroxymethyl)-4,4-dimethyloxetane, can be further purified by distillation or column chromatography to achieve high purity.

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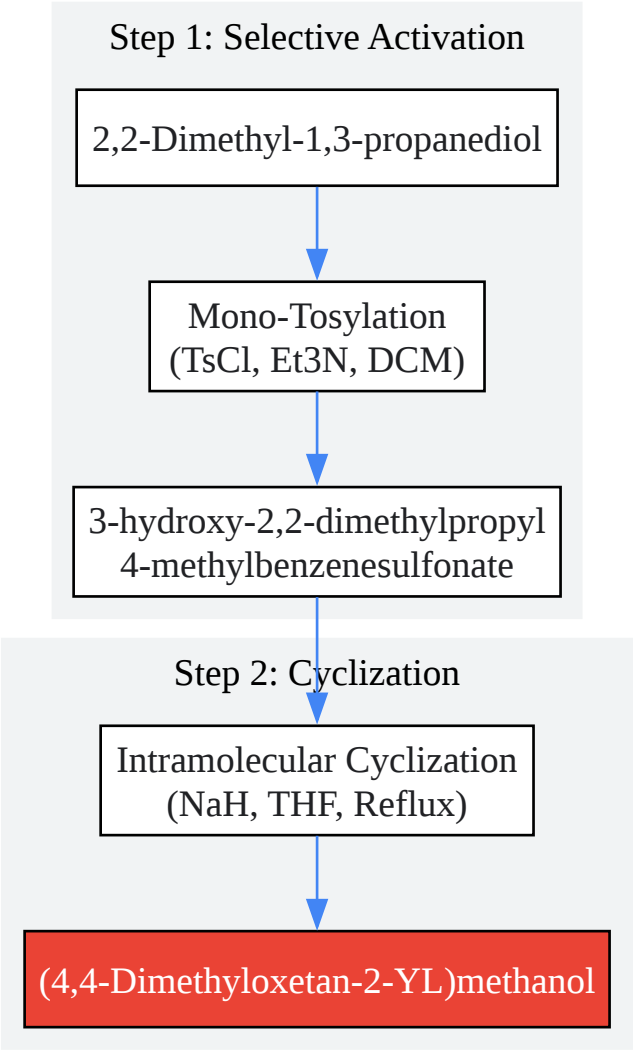

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Caption: Plausible synthetic workflow for **(4,4-Dimethyloxetan-2-YL)methanol**.

Analytical Characterization and Quality Control

Rigorous analytical testing is non-negotiable to ensure the material meets the standards required for drug discovery and development. A typical quality control (QC) workflow for an incoming batch of **(4,4-dimethyloxetan-2-yl)methanol** should include structural verification and purity assessment.

- ^{1}H and ^{13}C NMR Spectroscopy: Confirms the molecular structure and provides an initial assessment of purity by identifying any organic impurities.

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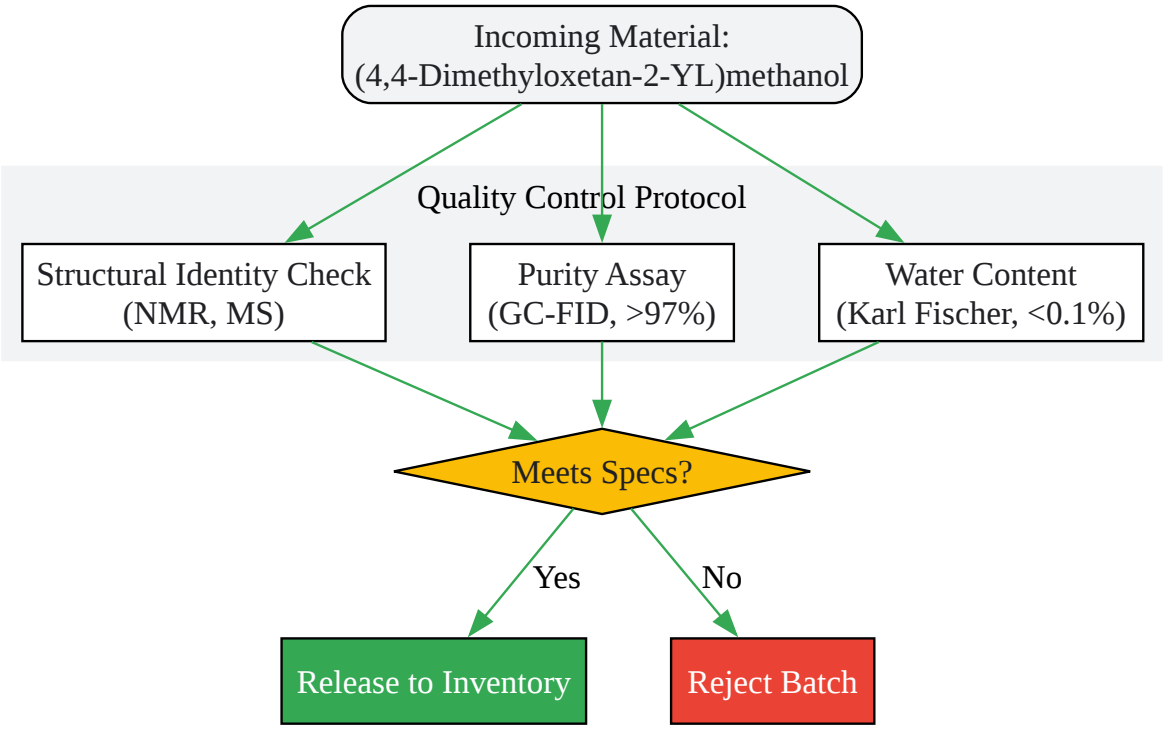
- Mass Spectrometry (GC-MS or LC-MS): Verifies the molecular weight of the compound and helps identify volatile or non-volatile impurities.
- Gas Chromatography (GC-FID): Provides a quantitative measure of purity, ideal for this relatively volatile compound.
- Karl Fischer Titration: Determines the water content, which can be critical for subsequent reactions sensitive to moisture.



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Caption: Standard quality control workflow for chemical reagents.

Applications in Medicinal Chemistry

The primary value of **(4,4-dimethyloxetan-2-yl)methanol** is as a versatile precursor for introducing the 4,4-dimethyloxetane moiety. This scaffold is strategically employed to solve common challenges in drug design.[8]

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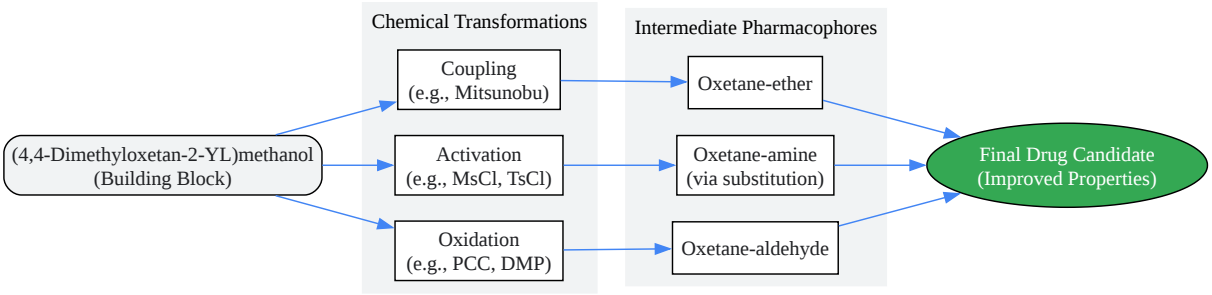
- Improving Physicochemical Properties: The oxetane ring is a proven surrogate for the gem-dimethyl group.[1][4] It mimics the steric profile while introducing polarity, which can dramatically increase aqueous solubility and reduce lipophilicity (LogD).[1] This is a critical strategy for improving the bioavailability of orally administered drugs.

- Blocking Metabolic Hotspots: The gem-dimethyl group is often incorporated to block metabolically labile C-H bonds. The 4,4-dimethyloxetane provides the same steric shielding effect without the associated penalty of increased lipophilicity.[4]

- Modulating Basicity: The electron-withdrawing nature of the oxetane oxygen can significantly lower the pKa of adjacent amines, a tactic used to mitigate hERG liability or improve cell permeability.[1]

- Vector for Further Synthesis: The primary alcohol of **(4,4-dimethyloxetan-2-yl)methanol** is a versatile functional handle. It can be readily oxidized to the corresponding aldehyde or carboxylic acid, converted to a leaving group for nucleophilic substitution, or used in ether and ester formation to link the oxetane moiety to a larger pharmacophore.



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Caption: Application of the building block in a drug discovery workflow.

Safety and Handling

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As a laboratory chemical, **(4,4-dimethyloxetan-2-yl)methanol** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Always use standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Engineering Controls: Handle in a well-ventilated fume hood to avoid inhalation of vapors.
- Storage: Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).[3] Recommended storage temperature is -20°C to ensure long-term stability.[3]
- Shipping: This compound may be classified as a hazardous material for shipping purposes, potentially incurring additional fees and requiring special handling.[3]

Conclusion

(4,4-Dimethyloxetan-2-yl)methanol is more than a simple chemical reagent; it is a strategic tool for the modern medicinal chemist. Its commercial availability allows for its direct implementation in research programs, while a clear understanding of its synthesis provides a pathway for large-scale production and impurity control. By leveraging its primary alcohol for diverse chemical transformations, researchers can effectively introduce the advantageous 4,4-dimethyloxetane motif to enhance the drug-like properties of their lead compounds, ultimately accelerating the journey from discovery to clinical development.

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